

KR-60436: A Proton Pump Inhibitor, Not a Kinase Inhibitor

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Compound of Interest

Compound Name: KR-60436

Cat. No.: B1255814

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Extensive research indicates that the compound **KR-60436** is not a kinase inhibitor as initially proposed. Instead, scientific literature and chemical databases consistently identify **KR-60436** as a proton pump inhibitor that targets the potassium hydrogen ATPase (H⁺/K⁺ ATPase)[1]. This fundamental difference in its mechanism of action means that a comparison guide on its cross-reactivity with other kinases is not applicable.

KR-60436, with the chemical name 2-[[1-(4-methoxy-2-methylphenyl)-6-(trifluoromethoxy)-2,3-dihydropyrrolo[3,2-c]quinolin-4-yl]amino]ethanol, is classified as an inhibitor of the enzyme responsible for the final step in gastric acid secretion in the stomach[1][2]. Its primary therapeutic target is unrelated to the protein kinase family.

Therefore, the creation of a comparison guide detailing the cross-reactivity of **KR-60436** with various kinases cannot be fulfilled. The compound's established role as a proton pump inhibitor precludes any meaningful analysis of its interaction with the kinome. Researchers, scientists, and drug development professionals interested in this molecule should focus on its effects on the H⁺/K⁺ ATPase and related pathways.

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References

- 1. medkoo.com [medkoo.com]
- 2. KR-62436 | C₂₂H₂₂F₃N₃O₃ | CID 10113707 - PubChem [pubchem.ncbi.nlm.nih.gov]
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